

# Unraveling the Therapeutic Potential of NSC-65847: A Neuraminidase Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NSC-65847

Cat. No.: B15563967

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the available scientific data on **NSC-65847**. Contrary to potential misconceptions, current research overwhelmingly identifies **NSC-65847** as a dual inhibitor of viral and *Streptococcus pneumoniae* neuraminidase.<sup>[1]</sup> As of the latest available data, there is no scientific literature to support the modulation of other signaling pathways, such as the SHP2/PTPN11 axis, by this compound. This document will, therefore, focus on its established mechanism of action as a neuraminidase inhibitor.

## Core Mechanism of Action: Inhibition of Neuraminidase

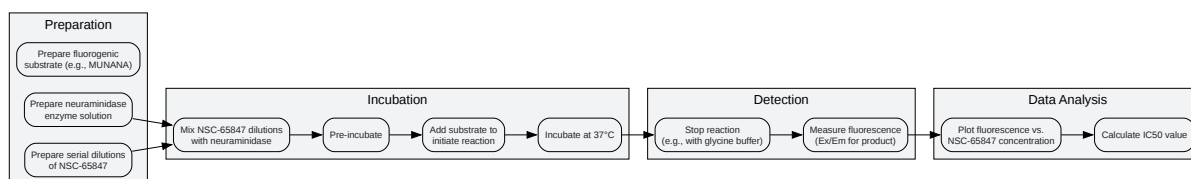
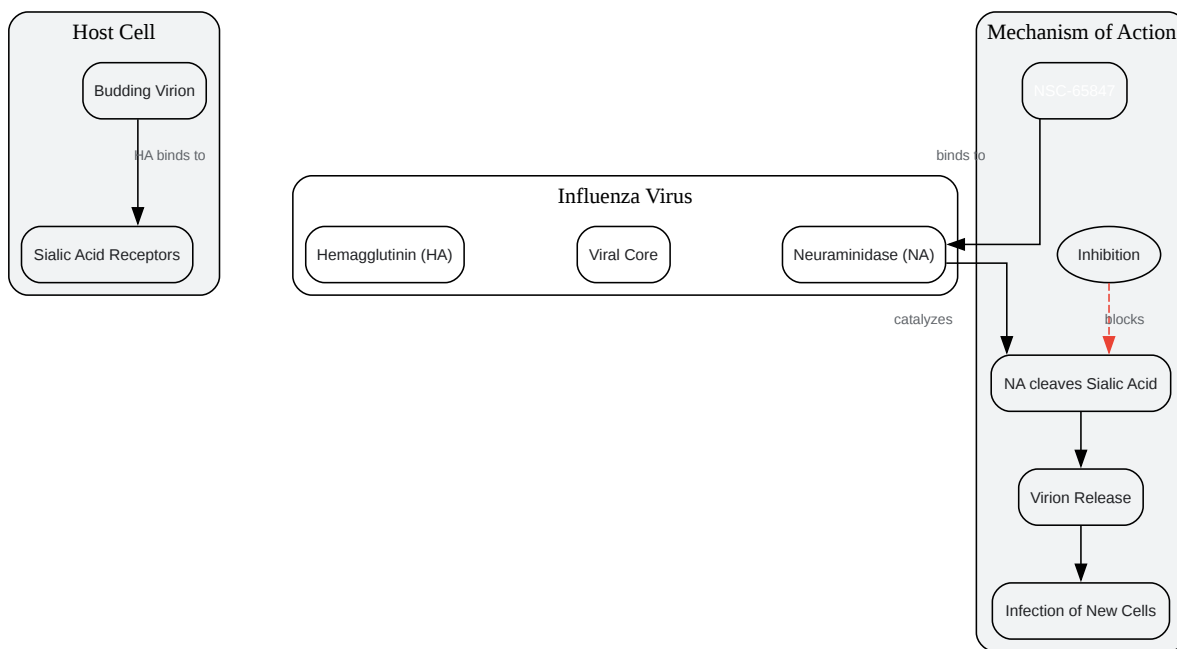
Neuraminidase is a critical enzyme for the replication of many viruses, most notably the influenza virus. It is also a key virulence factor for certain bacteria like *Streptococcus pneumoniae*. The primary function of neuraminidase is to cleave sialic acid residues from glycoproteins on the surface of infected cells and newly formed viral particles. This action is essential for the release of progeny virions from the host cell, allowing the infection to spread.

<sup>[2]</sup><sup>[3]</sup>

**NSC-65847** acts as a competitive inhibitor of this enzyme. By blocking the active site of neuraminidase, **NSC-65847** prevents the cleavage of sialic acid, effectively trapping the newly synthesized viral particles on the surface of the host cell. This prevents their release and subsequent infection of other cells, thereby halting the progression of the infection.

## Signaling Pathway of Influenza Virus Release and Inhibition by NSC-65847

The following diagram illustrates the role of neuraminidase in the influenza virus life cycle and the inhibitory effect of **NSC-65847**.



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Address: 3281 E Guasti Rd

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